

# 3,5,6-Trimethylpyrazine-2-carbaldehyde

## chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 3,5,6-Trimethylpyrazine-2-carbaldehyde

Cat. No.: B071401

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **3,5,6-Trimethylpyrazine-2-carbaldehyde**

## Introduction

**3,5,6-Trimethylpyrazine-2-carbaldehyde** is a heterocyclic aromatic compound belonging to the pyrazine family. Pyrazines are nitrogen-containing compounds that are widely recognized for their significant contributions to the aromas and flavors of many foods and beverages, particularly those that have been subjected to thermal processing.[1][2] These compounds are typically formed through the Maillard reaction between amino acids and reducing sugars. **3,5,6-Trimethylpyrazine-2-carbaldehyde**, with its characteristic nutty and roasted aroma, is utilized in the flavor and fragrance industry to impart or enhance these notes in a variety of products.[3] This guide provides a detailed overview of its chemical properties, relevant experimental protocols, and biosynthetic context for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

The fundamental chemical and physical properties of **3,5,6-trimethylpyrazine-2-carbaldehyde** are summarized below. These properties are crucial for its application in research and industrial settings, influencing its solubility, volatility, and reactivity.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O	[3][4]
Molecular Weight	150.18 g/mol	[3]
CAS Number	186534-02-1	[3]
Appearance	Colourless to pale yellow liquid	[5]
Boiling Point	231.8 ± 35.0 °C at 760 Torr (lit.)	[3]
Density	0.979 g/cm <sup>3</sup> at 25 °C (for 2,3,5-trimethylpyrazine)	[6]
Refractive Index	n <sub>20/D</sub> 1.5040 (lit., for 2,3,5-trimethylpyrazine)	[6]
Odor Profile	Nutty, musty, earthy, roasted	[5]
Storage	2-8°C, under inert gas	[3]

## Experimental Protocols

While specific synthesis protocols for **3,5,6-trimethylpyrazine-2-carbaldehyde** are not readily available in the provided search results, a general understanding can be derived from the synthesis of related pyrazine derivatives. The following sections detail relevant methodologies for the synthesis and analysis of similar pyrazine compounds.

### Synthesis of Pyrazine Derivatives (General Approach)

The synthesis of alkylpyrazines can be achieved through both chemical and biological routes. [2] Chemical synthesis often involves the condensation of α-dicarbonyl compounds with diamines.[2] A more biologically relevant synthesis involves the metabolism of amino acids by microorganisms.[7]

A documented method for the synthesis of pyrazine methanols from a trimethylpyrazine precursor provides a relevant example of derivatization:

- **Step 1: N-Oxidation:** 2,3,5-Trimethylpyrazine is dissolved in glacial acetic acid at 0 °C.[1] Hydrogen peroxide (30%) is added, and the mixture is heated to 58 °C and stirred for 16 hours.[1] Water is added, and the mixture is repeatedly evaporated to 10% of its original volume.[1] The pH is then adjusted to 9 with a saturated potassium carbonate solution, and the product is extracted with dichloromethane (DCM).[1]
- **Step 2: Acetoxylation:** The resulting mixture of trimethylpyrazine N-oxides is mixed with an excess of acetic anhydride and heated at 100 °C for 20 hours.[1] After cooling, the solution is poured onto ice, and the pH is adjusted to 9 with solid potassium carbonate.[1] The product is extracted with DCM.[1]
- **Step 3: Hydrolysis:** The crude acetates are incubated with 5 M sodium hydroxide solution at room temperature overnight to achieve hydrolysis, yielding the corresponding pyrazinemethanols.[1] The final product is extracted with DCM and purified.[1]

## Analytical Methods

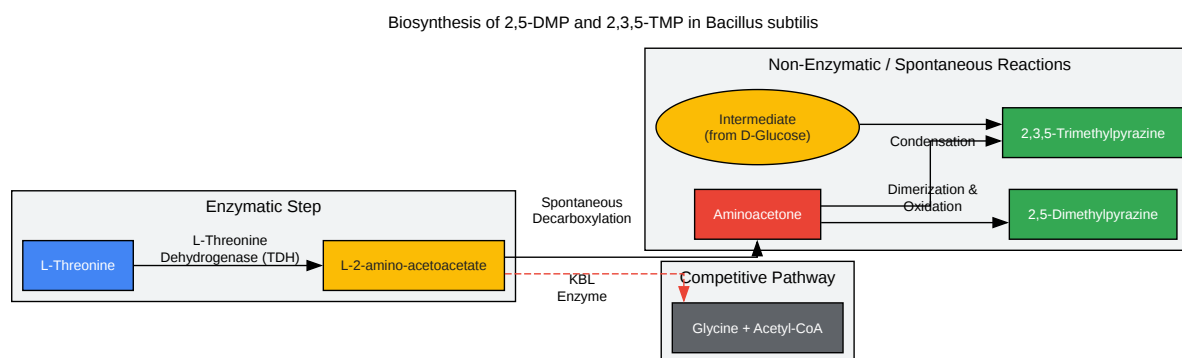
The characterization and quantification of pyrazines and their metabolites are typically performed using chromatographic and spectroscopic techniques.

- **Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS):** This is a powerful technique for the targeted, quantitative analysis of pyrazine metabolites in biological matrices like urine.[1][8] A stable-isotope dilution assay (SIDA) is often employed for accurate quantification.[1][8]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for the structural elucidation of synthesized pyrazine derivatives and their metabolites.[1][9]
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS is widely used for the analysis of volatile pyrazines in food and flavor samples.[6]

## Biosynthesis and Related Pathways

While specific signaling pathways involving **3,5,6-trimethylpyrazine-2-carbaldehyde** are not detailed in the literature, the biosynthetic pathway of the closely related 2,3,5-trimethylpyrazine (TMP) in microorganisms like *Bacillus subtilis* has been studied.[7][10] This pathway provides insight into the natural formation of the core trimethylpyrazine structure.

The synthesis involves L-threonine as a primary substrate and is catalyzed by the enzyme L-threonine-3-dehydrogenase (TDH).[7][10] The process also explains the formation of 2,5-dimethylpyrazine (2,5-DMP).[7]



[Click to download full resolution via product page](#)

Caption: Biosynthesis of 2,5-DMP and 2,3,5-TMP from L-threonine.

## Safety and Handling

Safety data for the closely related compound 2,3,5-trimethylpyrazine indicates that it is a flammable liquid and may be harmful if swallowed.[11][12][13] Standard laboratory safety protocols should be strictly followed when handling **3,5,6-trimethylpyrazine-2-carbaldehyde**.

- **Handling:** Avoid contact with skin, eyes, and clothing.[11][14] Do not breathe mist, vapors, or spray.[11] Use only non-sparking tools and take precautionary measures against static discharge.[11] Ensure adequate ventilation.[14]
- **Storage:** Store in a dry, cool, and well-ventilated place.[11] Keep the container tightly closed and away from heat, sparks, open flames, and hot surfaces.[11]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[14][15] In case of insufficient ventilation, wear suitable respiratory equipment.[14]
- Fire-Fighting: Use carbon dioxide, dry chemical, or alcohol-resistant foam to extinguish fires. [11][14][15]
- Incompatible Materials: Strong oxidizing agents and strong acids.[11]

This guide provides a summary of the available technical information on **3,5,6-trimethylpyrazine-2-carbaldehyde**. For all laboratory work, it is imperative to consult the specific Safety Data Sheet (SDS) for this compound and to follow all institutional safety guidelines.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. Metabolites of Key Flavor Compound 2,3,5-Trimethylpyrazine in Human Urine - PMC [pmc.ncbi.nlm.nih.gov]
2. d-nb.info [d-nb.info]
3. 3,5,6-Trimethylpyrazine-2-carbaldehyde [myskinrecipes.com]
4. PubChemLite - 3,5,6-trimethylpyrazine-2-carbaldehyde (C<sub>8</sub>H<sub>10</sub>N<sub>2</sub>O) [pubchemlite.lcsb.uni.lu]
5. De Monchy Aromatics 2,3,5-trimethyl pyrazine [demonchyaromatics.com]
6. 2,3,5-トリメチルピラジン natural, ≥95%, FG | Sigma-Aldrich [sigmaaldrich.com]
7. journals.asm.org [journals.asm.org]
8. researchgate.net [researchgate.net]
9. pubs.acs.org [pubs.acs.org]
10. researchgate.net [researchgate.net]

- 11. fishersci.com [fishersci.com]
- 12. vigon.com [vigon.com]
- 13. 2,3,5-Trimethylpyrazine natural, = 95 , FG 14667-55-1 [sigmaaldrich.com]
- 14. aurochemicals.com [aurochemicals.com]
- 15. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [3,5,6-Trimethylpyrazine-2-carbaldehyde chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071401#3-5-6-trimethylpyrazine-2-carbaldehyde-chemical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)